

Profiling C15 Unsaturated Fatty Acids: A Comprehensive Lipidomics Workflow

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *pentadec-10-enoic acid*

Cat. No.: *B13395677*

[Get Quote](#)

Authored by: Gemini, Senior Application Scientist

Abstract

Odd-chain fatty acids, particularly C15 unsaturated fatty acids, are gaining significant attention in biomedical research for their potential roles as biomarkers and bioactive molecules. Unlike their even-chain counterparts, their metabolism and physiological significance are distinct, necessitating robust and precise analytical workflows for their characterization.^{[1][2]} This application note provides a detailed, field-proven guide for the comprehensive profiling of C15 unsaturated fatty acids from biological matrices. We delve into the causality behind critical experimental choices, from lipid extraction to mass spectrometry-based analysis, and present self-validating protocols that ensure data integrity and reproducibility. This guide is designed to empower researchers, scientists, and drug development professionals with the expertise to confidently implement a high-quality lipidomics workflow for these important molecules.

Introduction: The Emerging Significance of C15 Fatty Acids

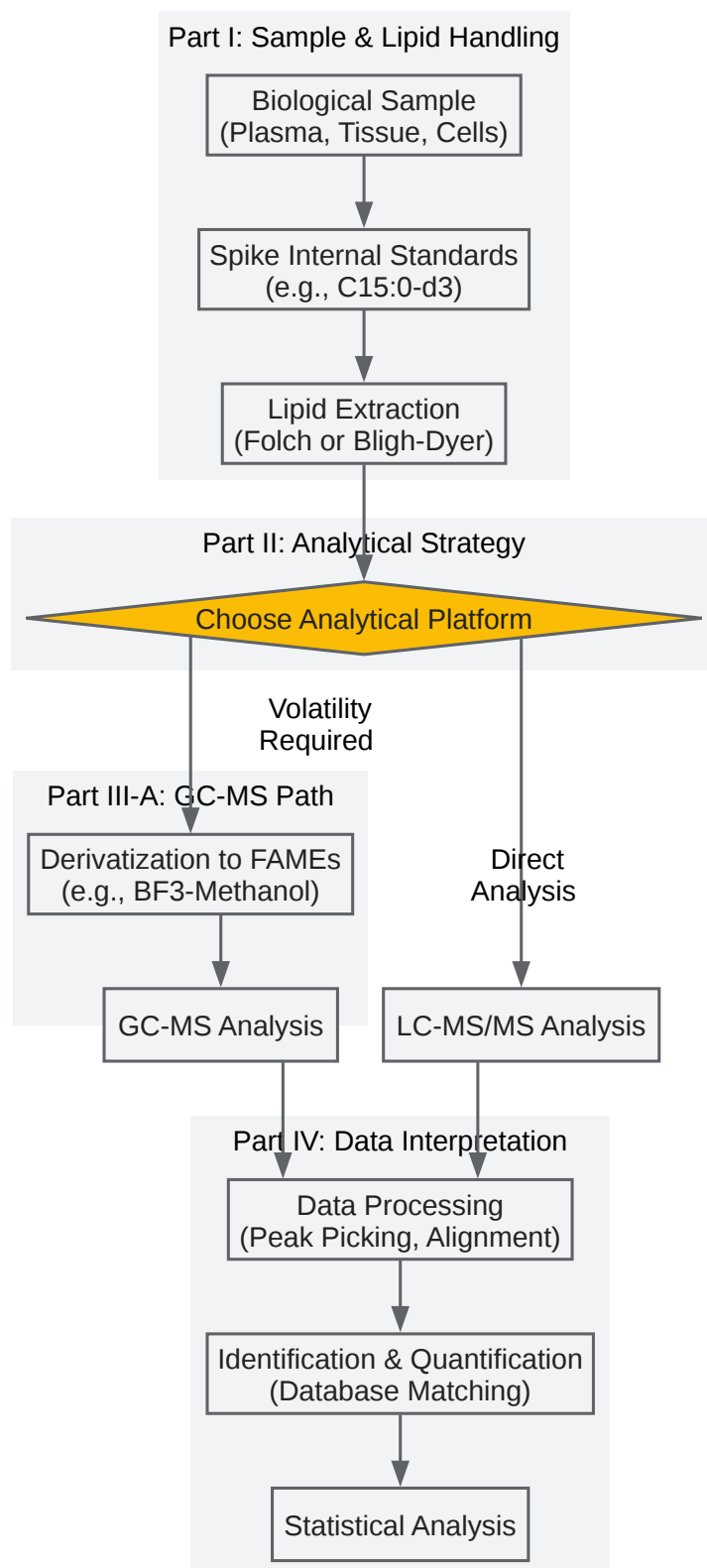
For decades, odd-chain fatty acids (OCFAs) were considered minor components in human physiology, often used merely as internal standards in analytical methods due to their low

endogenous concentrations.[2][3] However, a growing body of evidence has linked circulating levels of C15:0 (pentadecanoic acid) and related species to dietary intake (particularly from dairy) and various health outcomes.[2][3] The metabolism of OCFAs is unique; their beta-oxidation yields a final three-carbon unit, propionyl-CoA, which can enter the Krebs cycle as succinyl-CoA, making them precursors for gluconeogenesis.[1][4][5] This metabolic fate distinguishes them from even-chain fatty acids, which primarily produce acetyl-CoA.[4][5]

Investigating the full spectrum of C15 fatty acids, including their monounsaturated and polyunsaturated variants, is crucial for understanding their complete biological role. This requires a sophisticated analytical workflow capable of accurately and sensitively profiling these lipids in complex biological samples.

The Analytical Workflow: A Strategic Overview

The successful profiling of C15 unsaturated fatty acids is not a single method but a multi-stage process where each step critically impacts the final result. The workflow is designed to efficiently extract lipids, prepare them for analysis, separate them with high resolution, and detect them with high sensitivity and specificity. Quality control is embedded at every stage to ensure the validity of the data.



[Click to download full resolution via product page](#)

Caption: High-level workflow for C15 unsaturated fatty acid profiling.

Part I: Sample Preparation and Lipid Extraction

The goal of lipid extraction is to isolate lipids from other cellular components like proteins and carbohydrates efficiently.[6] The choice of method is critical as it can introduce bias in the types of lipids recovered.[7] For fatty acid analysis, the two most established methods are those developed by Folch and Bligh & Dyer.[8][9]

Causality Behind the Choice: Folch vs. Bligh & Dyer

Both methods utilize a chloroform-methanol-water solvent system to create a monophasic solution that disrupts cellular structures and solubilizes lipids.[8][10] The subsequent addition of water or saline creates a biphasic system, where lipids partition into the lower chloroform layer, and more polar molecules remain in the upper aqueous-methanol layer.[9][10]

- **Folch Method:** Employs a large solvent-to-sample ratio (20:1), making it exceptionally thorough and often considered the "gold standard" for quantitative recovery of total lipids.[8][9][11] It is particularly advantageous for samples with a wide range of lipid content.
- **Bligh & Dyer Method:** Developed as a more economical version of the Folch method, it uses a much lower solvent-to-sample ratio.[8][11] It is highly effective for samples with high water content (around 80%), like fish muscle.[8][11] However, for samples with very high lipid content (>2%), it may underestimate the total lipid amount if not modified.[11]

Feature	Folch Method	Bligh & Dyer Method	Rationale & Recommendation
Solvent:Sample Ratio	20:1 (Chloroform:Methanol)	~3:1 (Chloroform:Methanol)	Folch is more exhaustive but uses more solvent. For precious samples or expected low concentrations, Folch is preferred.
Initial Mixture	2:1 Chloroform:Methanol	1:2 Chloroform:Methanol	The initial ratio is adjusted based on the sample's water content to achieve a single phase for extraction.[11]
Phase Separation	Addition of 0.2 volumes of water or 0.9% NaCl	Addition of equal parts chloroform and water	Both achieve a final biphasic system of ~2:1:0.8 Chloroform:Methanol: Water.
Best For	General-purpose, quantitative total lipid extraction.[9]	Tissues with high water content (~80%). [8]	For broad-based lipidomics of tissues or plasma, the Folch method provides higher confidence in recovery.[12]

Protocol 1: Modified Folch Lipid Extraction

This protocol is designed for the robust extraction of total lipids from plasma or tissue homogenate.

Materials:

- Homogenized tissue or plasma sample

- Chloroform (HPLC Grade)
- Methanol (HPLC Grade)
- 0.9% (w/v) NaCl solution
- Internal Standard (IS) solution (e.g., C15:0-d3 in ethanol)[13]
- Glass centrifuge tubes with PTFE-lined caps
- Nitrogen gas evaporator

Procedure:

- **Sample Preparation:** To a 15 mL glass centrifuge tube, add 100 µL of plasma or an equivalent amount of tissue homogenate.
- **Internal Standard Spiking:** Add a known amount of the internal standard solution directly to the sample. This is critical for correcting for lipid loss during extraction and for accurate quantification.[14]
- **Solvent Addition:** Add 4 mL of 2:1 (v/v) chloroform:methanol.
- **Homogenization:** Vortex the tube vigorously for 2 minutes to form a single-phase solution. Incubate at room temperature for 30 minutes.
- **Phase Separation:** Add 1 mL of 0.9% NaCl solution. Vortex for another 2 minutes.
- **Centrifugation:** Centrifuge at 2,000 x g for 10 minutes at 4°C. This will result in two distinct layers.
- **Lipid Collection:** Carefully aspirate the lower organic (chloroform) layer using a glass Pasteur pipette and transfer it to a new clean glass tube. Be careful not to disturb the protein disk at the interface.
- **Drying:** Evaporate the solvent to complete dryness under a gentle stream of nitrogen. The dried lipid extract can be stored at -80°C until analysis.

Part II: Analytical Strategy - GC-MS vs. LC-MS/MS

The choice between Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is a pivotal decision in the workflow.

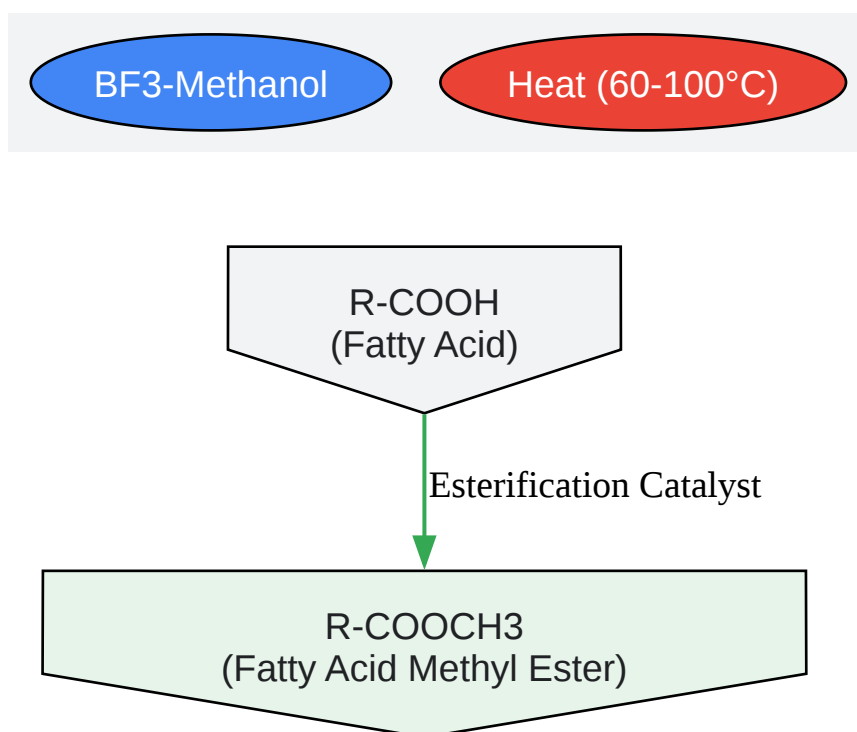
- **GC-MS:** The traditional powerhouse for fatty acid analysis. It offers excellent chromatographic resolution, especially for isomeric separation (e.g., cis/trans isomers).^[15] However, it has a significant drawback: fatty acids are not volatile. Therefore, a chemical derivatization step to convert them into volatile esters (typically fatty acid methyl esters, FAMES) is mandatory.^{[16][17]} This adds a step to sample preparation but results in robust and highly reproducible analysis.
- **LC-MS/MS:** Offers the advantage of analyzing fatty acids in their native form without derivatization.^{[18][19]} This simplifies sample prep and is particularly useful for high-throughput screening. Modern LC systems can also provide good separation of many fatty acids. However, the ionization efficiency of free fatty acids in common ESI sources can be poor, and distinguishing between isobaric species (compounds with the same mass) can be challenging without excellent chromatographic separation.^[20]

Recommendation: For detailed structural characterization and robust quantification, the GC-MS approach is highly recommended. For high-throughput applications where relative quantification is sufficient, LC-MS/MS is a powerful alternative. This guide will provide protocols for both.

Part III-A: The GC-MS Workflow

Derivatization: The Key to Volatility

To make fatty acids suitable for GC analysis, their polar carboxyl group must be neutralized.^[17] Esterification converts them into more volatile and less polar FAMES.^{[16][21]} The most common and effective method uses Boron Trifluoride (BF₃) in methanol.^{[17][22]}



[Click to download full resolution via product page](#)

Caption: Esterification of fatty acids to FAMES for GC-MS analysis.

Protocol 2: Derivatization to FAMES using BF3-Methanol

Materials:

- Dried lipid extract from Protocol 1
- 14% Boron trifluoride in methanol (BF3-Methanol)
- Hexane (HPLC Grade)
- Saturated NaCl solution
- Anhydrous Sodium Sulfate
- GC vials with inserts

Procedure:

- **Reagent Addition:** Add 1 mL of 14% BF₃-Methanol solution to the dried lipid extract.
- **Reaction:** Cap the tube tightly and heat at 100°C for 10 minutes in a heating block. This step drives the esterification reaction.
- **Extraction of FAMES:** Cool the tube to room temperature. Add 1 mL of hexane and 1 mL of saturated NaCl solution. Vortex vigorously for 1 minute.
- **Phase Separation:** Centrifuge at 1,000 x g for 5 minutes. The FAMES will be in the upper hexane layer.
- **Collection and Drying:** Carefully transfer the upper hexane layer to a new clean tube containing a small amount of anhydrous sodium sulfate to remove any residual water.
- **Sample Transfer:** Transfer the final hexane solution containing the FAMES to a GC vial for analysis.

GC-MS Instrumentation and Parameters

High-polarity "WAX" type columns (e.g., those with a polyethylene glycol stationary phase) are excellent for general-purpose FAME analysis. For resolving complex cis/trans isomers, highly polar cyanopropyl polysiloxane columns are recommended.[\[23\]](#)

Parameter	Typical Setting	Rationale
GC Column	Agilent DB-23, 30m x 0.25mm, 0.25µm	High polarity column provides good separation of FAMES based on chain length and unsaturation.
Carrier Gas	Helium	Inert carrier gas.
Inlet Temperature	250°C	Ensures rapid volatilization of the sample.
Injection Mode	Split (e.g., 20:1)	Prevents column overloading with abundant fatty acids.
Oven Program	100°C hold 2 min, ramp 10°C/min to 200°C, ramp 5°C/min to 250°C, hold 5 min	A temperature gradient is essential to elute FAMES with a wide range of boiling points.
MS Source Temp	230°C	Standard temperature for electron ionization.
MS Quad Temp	150°C	Standard temperature for the quadrupole.
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard for creating reproducible fragmentation patterns for library matching. [24]
Scan Range	m/z 50-550	Covers the expected mass range for FAMES.

Part III-B: The LC-MS/MS Workflow

This workflow analyzes underivatized fatty acids. A key challenge is separating the target analytes from contaminants in the LC system itself (e.g., palmitic acid from pump seals). Using a delay column can help mitigate this.[\[19\]](#)

LC-MS/MS Instrumentation and Parameters

Reversed-phase chromatography is typically used, with C8 or C18 columns providing good separation based on hydrophobicity.[\[18\]](#)

Parameter	Typical Setting	Rationale
LC Column	Waters BEH C18, 2.1 x 100mm, 1.7µm	Provides good retention and separation for fatty acids.
Mobile Phase A	0.1% Formic Acid in Water	Acidifies the mobile phase to promote protonation of the carboxyl group.
Mobile Phase B	0.1% Formic Acid in Acetonitrile/Isopropanol	Organic solvent for eluting the hydrophobic fatty acids.
Flow Rate	0.3 mL/min	Typical flow rate for analytical UPLC.
Gradient	Linear gradient from 30% B to 100% B over 15 min	Separates fatty acids based on their chain length and degree of unsaturation.
Ionization Mode	Heated Electrospray Ionization (H-ESI), Negative Mode	Negative mode is preferred for detecting the deprotonated $[M-H]^-$ ion of free fatty acids.
MS Analysis	Multiple Reaction Monitoring (MRM) or Full Scan MS/MS	MRM provides the highest sensitivity and specificity for targeted quantification. [15] [19]
Capillary Voltage	-2.5 kV	Typical voltage for negative mode ESI.
Sheath/Aux Gas	Nitrogen	Assists in desolvation and ion formation.

Part IV: Data Processing and Analysis

Regardless of the platform used, the raw data must be processed to identify and quantify the C15 unsaturated fatty acids.

Workflow Steps:

- **Peak Detection & Integration:** The raw chromatograms are processed to detect peaks and measure their area.
- **Identification:**
 - **GC-MS:** Peaks are identified by comparing their retention time and their mass spectrum to known standards or spectral libraries like the NIST/EPA/NIH Mass Spectral Library.[\[25\]](#)
 - **LC-MS/MS:** Identification is based on matching the retention time and the specific mass transition (precursor ion -> product ion) to an authentic standard.
- **Quantification:** The peak area of the endogenous C15 fatty acid is normalized to the peak area of the spiked internal standard (e.g., C15:0-d3).[\[13\]](#) Absolute concentration is then calculated using a calibration curve prepared with known amounts of the analyte and a fixed amount of the internal standard.

Software Tools: A variety of software tools, both commercial and open-source, are available for processing lipidomics data.[\[26\]](#)

- **Vendor Software:** Most instrument manufacturers provide software for data processing (e.g., Thermo Fisher's LipidSearch).[\[27\]](#)
- **Open-Source Tools:** Platforms like MS-DIAL, LipidFinder, and MZmine offer comprehensive workflows for peak detection, alignment, identification, and quantification.[\[27\]](#)[\[28\]](#)[\[29\]](#)
- **Databases:** LIPID MAPS is an essential, comprehensive resource for lipid structures, classification, and tools.[\[26\]](#)[\[28\]](#)

Part V: Quality Control and System Validation

To ensure the trustworthiness of your results, a robust quality control (QC) system is non-negotiable.[\[14\]](#)

Essential QC Measures:

- Internal Standards (IS): As described in Protocol 1, a stable isotope-labeled standard (e.g., C15:0-d3) should be spiked into every sample before extraction. This corrects for variability in sample handling and instrument response.[\[30\]](#)[\[31\]](#)
- Blanks: An "extraction blank" (a tube with no sample, but processed through the entire workflow) should be run with each batch to monitor for contamination from solvents or labware.[\[32\]](#)
- Pooled QC Samples: A pooled QC sample, created by mixing a small aliquot from every sample in the study, should be injected periodically throughout the analytical run (e.g., every 10 samples). The consistency of fatty acid measurements in these QC samples is a direct measure of the analytical stability of the system.[\[30\]](#)[\[31\]](#) A low coefficient of variation (CV) for the internal standard and target analytes in the QC samples gives high confidence in the data.

Conclusion

This application note outlines a comprehensive and validated workflow for the profiling of C15 unsaturated fatty acids. By understanding the rationale behind key steps such as lipid extraction and the choice of analytical platform, researchers can generate high-quality, reproducible data. The implementation of rigorous, self-validating protocols, including the consistent use of internal standards and quality control samples, is paramount for ensuring the scientific integrity of the results. This detailed guide provides the necessary foundation for researchers to confidently explore the role of these unique fatty acids in health and disease.

References

- Sartori, T., & Digman, M. A. (2022). Exploring the Lipidome: Current Lipid Extraction Techniques for Mass Spectrometry Analysis. Applied Sciences.
- BenchChem. (n.d.). Application Note: Derivatization of Fatty Acids for Gas Chromatography-Mass Spectrometry (GC-MS) Analysis. BenchChem.
- Creative Proteomics. (n.d.). Common Lipidomics Databases and Software.
- Wikipedia. (2024). Odd-chain fatty acid. Wikipedia. [\[Link\]](#)
- Jenkins, B., West, J. A., & Koulman, A. (2015). A Review of Odd-Chain Fatty Acid Metabolism and the Role of Pentadecanoic Acid (C15:0) and Heptadecanoic Acid (C17:0) in Health and Disease. Molecules. [\[Link\]](#)

- Iverson, S. J., Lang, S. L., & Cooper, M. H. (2001). Comparison of the Bligh and Dyer and Folch methods for total lipid determination in a broad range of marine tissue. *Lipids*. [\[Link\]](#)
- Monroe, M., et al. (n.d.). LIQUID: an open-source software for identifying lipids in LC-MS/MS-based lipidomics data. PNNL DataHub. [\[Link\]](#)
- LIPID MAPS. (n.d.). Lipid Analysis Software. LIPID MAPS. [\[Link\]](#)
- Manivannan, A., & Lee, J. (2020). Extraction methods of fat from food samples and preparation of fatty acid methyl esters for gas chromatography: A review. *Arabian Journal of Chemistry*. [\[Link\]](#)
- Waters Corporation. (n.d.). Lipostar2 | Lab Software for Lipidomics Analysis. Waters Corporation. [\[Link\]](#)
- Biochemistry Club. (n.d.). How Odd Chain Fatty acids are metabolized? – Propionate metabolism. Biochemistry Club. [\[Link\]](#)
- O'Donnell, V. B., et al. (2022). Guiding the choice of informatics software and tools for lipidomics biomedical research applications. *Nature Methods*. [\[Link\]](#)
- AK Lectures. (n.d.). Oxidation of Odd Chain Fatty Acids. AK Lectures. [\[Link\]](#)
- OUCI. (n.d.). A Review of Odd-Chain Fatty Acid Metabolism and the Role of Pentadecanoic Acid (C15:0) and Heptadecanoic Acid (C17:0) in Health and Disease. OUCI. [\[Link\]](#)
- Semantic Scholar. (n.d.). Advances in Lipid Extraction Methods—A Review. Semantic Scholar. [\[Link\]](#)
- LIPID MAPS. (n.d.). Fatty Acid Mass Spectrometry Protocol. LIPID MAPS. [\[Link\]](#)
- Analytical Techniques in Aquaculture Research. (n.d.). Extraction and separation of fats and lipids. Analytical Techniques in Aquaculture Research. [\[Link\]](#)
- LCGC International. (2020). Living Off the Fat of the Land: Lipid Extraction Methods. LCGC International. [\[Link\]](#)

- Al-Fadhli, T., et al. (2021). Advances in Lipid Extraction Methods—A Review. *Molecules*. [\[Link\]](#)
- Li, X., et al. (2019). Gas chromatography-mass spectrometry-based analytical strategies for fatty acid analysis in biological samples. *Journal of Separation Science*. [\[Link\]](#)
- Le, B., et al. (2018). Quantification of Lipids: Model, Reality, and Compromise. *Molecules*. [\[Link\]](#)
- De la Cruz, F. B., et al. (2020). Simple Derivatization—Gas Chromatography—Mass Spectrometry for Fatty Acids Profiling in Soil Dissolved Organic Matter. *Molecules*. [\[Link\]](#)
- PubChem. (n.d.). Pentadecanoic Acid. PubChem. [\[Link\]](#)
- StudySmarter. (2024). Lipid Extraction: Methods & Techniques. StudySmarter. [\[Link\]](#)
- mzCloud. (2020). Pentadecanoic acid. mzCloud. [\[Link\]](#)
- Carella, A., et al. (2022). ADVISELipidomics: a workflow for analyzing lipidomics data. *Bioinformatics*. [\[Link\]](#)
- Ostermann, A. I., et al. (2021). Rapid quantification of fatty acids in plant oils and biological samples by LC-MS. *Analytical and Bioanalytical Chemistry*. [\[Link\]](#)
- Hartler, J., et al. (2011). A versatile ultra-high performance LC-MS method for lipid profiling. *Journal of Chromatography B*. [\[Link\]](#)
- Breil, C., et al. (2017). “Bligh and Dyer” and Folch Methods for Solid–Liquid–Liquid Extraction of Lipids from Microorganisms. Comprehension of Solvation Mechanisms and towards Substitution with Alternative Solvents. *Molecules*. [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). Pentadecanoic acid. NIST WebBook. [\[Link\]](#)
- lipidomicstandards.org. (n.d.). Quality Control. lipidomicstandards.org. [\[Link\]](#)
- Wieser, M., et al. (2019). Guidelines for Selection of Internal Standard-Based Normalization Strategies in Untargeted Lipidomic Profiling by LC-HR-MS/MS. *Analytical Chemistry*. [\[Link\]](#)

- Wieser, M., et al. (2019). Guidelines for Selection of Internal Standard-Based Normalization Strategies in Untargeted Lipidomic Profiling by LC-HR-MS/MS. *Analytical Chemistry*. [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). Pentadecanoic acid, TMS derivative. NIST WebBook. [\[Link\]](#)
- Shimadzu. (n.d.). Determination of Fatty Acids in Foods Using Gas Chromatography with Positive-ion Chemical Ionization Tandem Mass Spectrometry. Shimadzu. [\[Link\]](#)
- MetwareBio. (2025). Comprehensive Guide to Common Lipidomics Databases and Software. MetwareBio. [\[Link\]](#)
- Chen, Y. J., et al. (2021). LipidSig: a web-based tool for lipidomic data analysis. *Nucleic Acids Research*. [\[Link\]](#)
- Lipotype GmbH. (n.d.). Lipidomics Data Analysis. Lipotype GmbH. [\[Link\]](#)
- LIPID MAPS. (2007). Internal standards for lipidomic analysis. LIPID MAPS. [\[Link\]](#)
- Shimadzu. (n.d.). MRM Based Free Fatty Acids Profiling in Human Plasma and Serum Using LC-MS/MS. Shimadzu. [\[Link\]](#)
- Mok, H. J., et al. (2016). A rapid and sensitive profiling of free fatty acids using liquid chromatography electrospray ionization tandem mass spectrometry (LC/ESI-MS/MS) after chemical derivatization. *Analytical Methods*. [\[Link\]](#)
- AOCS. (2019). What Column do I Need for Gas Chromatographic Analysis of Fatty Acids?. AOCS. [\[Link\]](#)
- Lee, J., et al. (2023). A Critical Overview of HPLC-MS-Based Lipidomics in Determining Triacylglycerol and Phospholipid in Foods. *Foods*. [\[Link\]](#)
- ResearchGate. (n.d.). Protocol for fatty acid analysis using GC-MS. ResearchGate. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Odd-chain fatty acid - Wikipedia \[en.wikipedia.org\]](#)
- [2. A Review of Odd-Chain Fatty Acid Metabolism and the Role of Pentadecanoic Acid \(C15:0\) and Heptadecanoic Acid \(C17:0\) in Health and Disease - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. A Review of Odd-Chain Fatty Acid Metabolism and the Role of Pentadecanoic Acid \(C15:0\) and Heptadecanoic Acid \(C17:0\) i... \[ouci.dntb.gov.ua\]](#)
- [4. biochemistryclub.com \[biochemistryclub.com\]](#)
- [5. aklectures.com \[aklectures.com\]](#)
- [6. semanticscholar.org \[semanticscholar.org\]](#)
- [7. Exploring the Lipidome: Current Lipid Extraction Techniques for Mass Spectrometry Analysis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Extraction methods of fat from food samples and preparation of fatty acid methyl esters for gas chromatography: A review - Arabian Journal of Chemistry \[arabjchem.org\]](#)
- [9. jfda-online.com \[jfda-online.com\]](#)
- [10. "Bligh and Dyer" and Folch Methods for Solid–Liquid–Liquid Extraction of Lipids from Microorganisms. Comprehension of Solvation Mechanisms and towards Substitution with Alternative Solvents - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. vliz.be \[vliz.be\]](#)
- [12. Advances in Lipid Extraction Methods—A Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. caymanchem.com \[caymanchem.com\]](#)
- [14. mdpi.com \[mdpi.com\]](#)
- [15. Analytical Strategies for Long-Chain Fatty Acids Profiling - Creative Proteomics \[creative-proteomics.com\]](#)
- [16. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [17. merckmillipore.com \[merckmillipore.com\]](#)
- [18. lebchem.uni-wuppertal.de \[lebchem.uni-wuppertal.de\]](#)
- [19. lcms.cz \[lcms.cz\]](#)
- [20. A rapid and sensitive profiling of free fatty acids using liquid chromatography electrospray ionization tandem mass spectrometry \(LC/ESI-MS/MS\) after ... - RSC Advances \(RSC Publishing\) DOI:10.1039/C6RA01344A \[pubs.rsc.org\]](#)

- 21. Derivatization of Fatty acids to FAMES [sigmaaldrich.com]
- 22. Simple Derivatization–Gas Chromatography–Mass Spectrometry for Fatty Acids Profiling in Soil Dissolved Organic Matter - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 23. aocs.org [aocs.org]
- 24. shimadzu.com [shimadzu.com]
- 25. Pentadecanoic acid [webbook.nist.gov]
- 26. Comprehensive Guide to Common Lipidomics Databases and Software - MetwareBio [metwarebio.com]
- 27. Common Lipidomics Databases and Software - Lipidomics|Creative Proteomics [lipidomics.creative-proteomics.com]
- 28. LIPID MAPS [lipidmaps.org]
- 29. Guiding the choice of informatics software and tools for lipidomics biomedical research applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 30. Guidelines for Selection of Internal Standard-Based Normalization Strategies in Untargeted Lipidomic Profiling by LC-HR-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 31. pubs.acs.org [pubs.acs.org]
- 32. lipidomicstandards.org [lipidomicstandards.org]
- To cite this document: BenchChem. [Profiling C15 Unsaturated Fatty Acids: A Comprehensive Lipidomics Workflow]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13395677/docs#profiling-c15-unsaturated-fatty-acids-a-comprehensive-lipidomics-workflow>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)